

Safeguarding Your Research: A Comprehensive Guide to Handling NF764

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NF764

Cat. No.: B15541384

[Get Quote](#)

For researchers and scientists at the forefront of drug development, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **NF764**, a potent β -catenin (CTNNB1) degrader used in cancer research.^{[1][2][3]} Adherence to these protocols is critical for minimizing risk and ensuring the integrity of your research.

Immediate Safety and Personal Protective Equipment (PPE)

When handling **NF764**, a thorough risk assessment should be conducted. The following personal protective equipment is mandatory to prevent inhalation, ingestion, and contact with skin and eyes.

Table 1: Personal Protective Equipment (PPE) for Handling **NF764**

Body Part	Required PPE	Specifications
Eyes	Safety goggles with side-shields	Must be worn at all times in the laboratory.
Hands	Protective gloves	Chemically resistant nitrile or neoprene gloves are recommended.
Body	Impervious clothing	A lab coat or other protective clothing should be worn.
Respiratory	Suitable respirator	Use in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved respirator is required.

Source: Adapted from representative Safety Data Sheets.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **NF764** will minimize exposure and contamination.

- Preparation: Before handling, ensure a designated workspace is clean and uncluttered. An accessible safety shower and eye wash station are essential.
- Weighing and Aliquoting:
 - Perform in a chemical fume hood or other ventilated enclosure.
 - Use appropriate tools to handle the solid compound, minimizing the creation of dust.
 - For solutions, use calibrated pipettes and appropriate containers.
- In Case of Exposure:

- Skin Contact: Immediately wash the affected area with plenty of soap and water.^[4] Remove contaminated clothing.
- Eye Contact: Flush eyes with large amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.^[4]
- Inhalation: Move to fresh air. If breathing is difficult, provide artificial respiration.
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.^[4]
- Storage:
 - Store in a tightly sealed container in a cool, dry, and well-ventilated area.
 - Recommended storage temperatures can be found in Table 2.

Table 2: Storage Conditions for **NF764**

Form	Storage Temperature	Duration
Solid Powder	4°C	6 Months
Solid Powder	-20°C	12 Months
In Solvent	-20°C	6 Months
In Solvent	-80°C	6 Months

Source: Probechem

Disposal Plan: Managing NF764 Waste

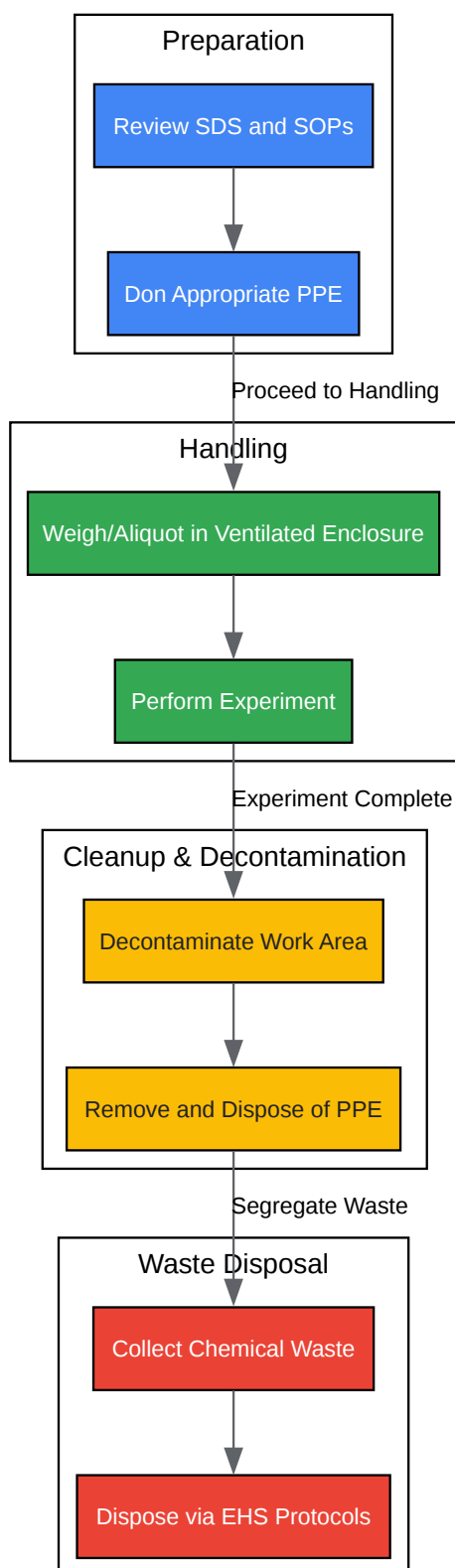
Proper disposal of **NF764** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:

- Collect all waste materials, including unused compound, contaminated PPE, and empty containers, in a designated and clearly labeled hazardous waste container.
- Container Disposal:
 - Do not reuse empty containers.
 - Triple rinse the container with an appropriate solvent. The rinsate should be collected as hazardous waste.
- Final Disposal:
 - Dispose of all waste in accordance with federal, state, and local regulations. Consult your institution's environmental health and safety (EHS) department for specific guidance.

Experimental Workflow for Safe Handling and Disposal

The following diagram outlines the critical steps for the safe handling and disposal of **NF764**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **NF764**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [2. NF764 | \$\beta\$ -catenin | Invivochem](#) [invivochem.com]
- [3. NF764 | \$\beta\$ -catenin degrader | Probechem Biochemicals](#) [probechem.com]
- [4. file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling NF764]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15541384/docs#safeguarding-your-research-a-comprehensive-guide-to-handling-nf764\]](https://www.benchchem.com/product/b15541384/docs#safeguarding-your-research-a-comprehensive-guide-to-handling-nf764)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)